

Investigating the Membrane Permeabilization Mechanism of Ranatuerin-4: Application Notes and Protocols

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Compound of Interest

Compound Name: *Ranatuerin-4*

Cat. No.: *B1575993*

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Introduction

Ranatuerin-4 belongs to the ranatuerin family of antimicrobial peptides (AMPs), which are key components of the innate immune system of many frog species. These peptides are characterized by their cationic and amphipathic nature, enabling them to selectively target and disrupt the membranes of pathogenic microorganisms. While specific experimental data on **Ranatuerin-4** is limited in publicly available literature, the investigation of its membrane permeabilization mechanism can be guided by the established methodologies used for other members of the ranatuerin family and AMPs in general. The primary mechanism of action for these peptides is believed to be the disruption of the microbial cell membrane integrity, leading to leakage of cellular contents and cell death.

This document provides a set of detailed application notes and experimental protocols to guide the investigation of **Ranatuerin-4**'s membrane permeabilization mechanism. The quantitative data presented is derived from studies on other ranatuerin peptides and serves as a representative benchmark.

I. Quantitative Data Summary

The following tables summarize key quantitative parameters typically evaluated when characterizing the activity of antimicrobial peptides. The data presented here is for representative ranatuerin peptides and should be determined experimentally for **Ranatuerin-4**.

Table 1: Minimum Inhibitory Concentrations (MICs) of Representative Ranatuerin Peptides

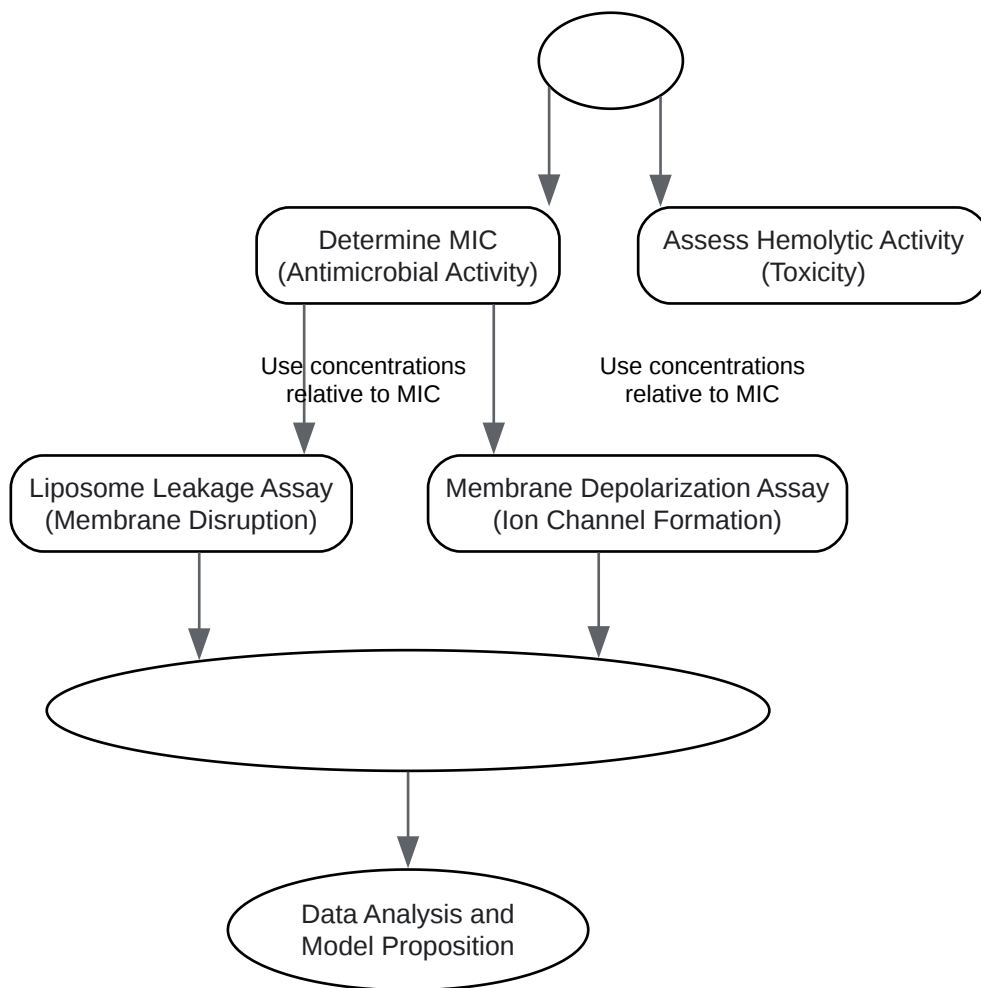
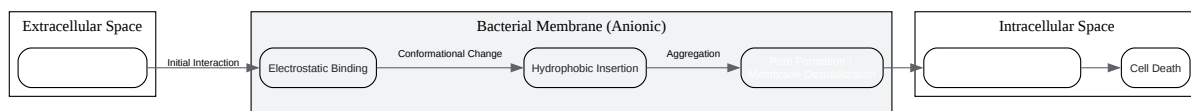
Peptide	Staphylococcus aureus (MIC, μ M)	Escherichia coli (MIC, μ M)	Candida albicans (MIC, μ M)	Reference
Ranatuerin-1T	120	40	Inactive	[1][2]
Ranatuerin-2PLx	>512	>512	>512	[3]
[Lys8]Ranatuerin-1	5-40 (strain dependent)	2-8 fold increase in potency vs. native	-	[4]

Table 2: Hemolytic Activity of a Representative Ranatuerin Peptide

Peptide	Concentration (μ M)	Hemolysis (%)	Reference
Ranatuerin-2PLx	128	< 15	[3]
Ranatuerin-2PLx	256	< 25	[3]
Ranatuerin-2PLx	512	< 50	[3]

II. Proposed Mechanism of Membrane Permeabilization

The prevailing models for the membrane-disrupting action of many antimicrobial peptides, including those of the ranatuerin family, involve a series of steps leading to pore formation or membrane destabilization. The specific model (e.g., toroidal pore, barrel-stave, or carpet model) that best describes the action of **Ranatuerin-4** would need to be determined experimentally.



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